

Thermodynamic Architecture of the Chromium-Boron System: A Definitive Technical Guide

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Compound of Interest

Compound Name: boron;chromium

CAS No.: 12006-79-0

Cat. No.: B1582532

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Executive Summary

The Chromium-Boron (Cr-B) binary system represents a cornerstone in the study of refractory borides, characterized by exceptional hardness, high melting points, and chemical inertness. While primarily utilized in tribological coatings and nuclear shielding, the thermodynamic rigor required to characterize this system parallels the polymorph screening and solid-state stability studies found in pharmaceutical development. This guide provides a definitive structural and thermodynamic analysis of the Cr-B system, synthesizing crystallographic data with validated synthesis protocols.

Part 1: The Thermodynamic Landscape

The Cr-B system is complex, featuring multiple intermetallic compounds with distinct stoichiometries. The system is dominated by the high stability of the diboride phase (

) and a series of peritectic and eutectic transitions.

Phase Equilibria & Invariant Reactions[1]

The binary phase diagram exhibits five thermodynamically stable intermediate phases at ambient pressure. The system is characterized by a deep eutectic on the chromium-rich side and a maximum melting point at the

composition.

- (Hemiboride): Forms via a peritectic reaction or congruent melting (depending on specific assessment) but is the primary phase involved in the Cr-rich eutectic.
- (Monoboride): A congruent melting phase with high stability.
- (Diboride): The refractory zenith of the system, melting congruently at

• &

: Typically form via peritectic reactions, complicating single-phase synthesis.

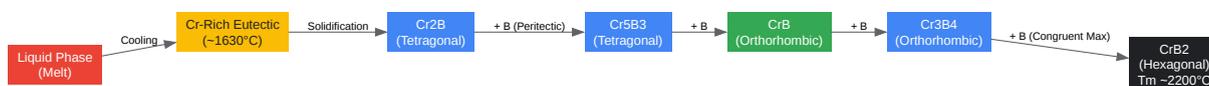
Key Invariant Reaction:

- Eutectic:

at

Reaction Flow Visualization

The following diagram illustrates the solidification hierarchy and phase stability across the boron concentration gradient.



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Figure 1: Reaction flow and phase hierarchy of the Cr-B system, showing the progression from Cr-rich eutectic to the refractory CrB₂ phase.

Part 2: Crystallography & Structural Integrity

Understanding the crystal structure is vital for predicting material performance, particularly hardness and thermal expansion anisotropy. The transition from metallic bonding in Cr-rich

phases to covalent B-B bonding in B-rich phases drives the hardening mechanism.

Crystallographic Data Table

Phase	Pearson Symbol	Space Group	Prototype	Lattice Parameters (Å)
	tI12	(140)		
	tI32	(140)		
	oC8	(63)		
	oI14	(71)		
	hP3	(191)		

Structural Insight: The

phase adopts the

structure, consisting of alternating hexagonal layers of metal and boron atoms. This layered structure contributes to its high melting point and anisotropic properties.

Part 3: Experimental Synthesis Protocol

To ensure scientific integrity and reproducibility, the following protocol outlines the synthesis of high-purity Chromium Borides using Arc Melting. This method is chosen for its ability to reach the high temperatures required for

without crucible contamination.

The Self-Validating Protocol (Arc Melting)

Objective: Synthesis of single-phase

button.

Reagents:

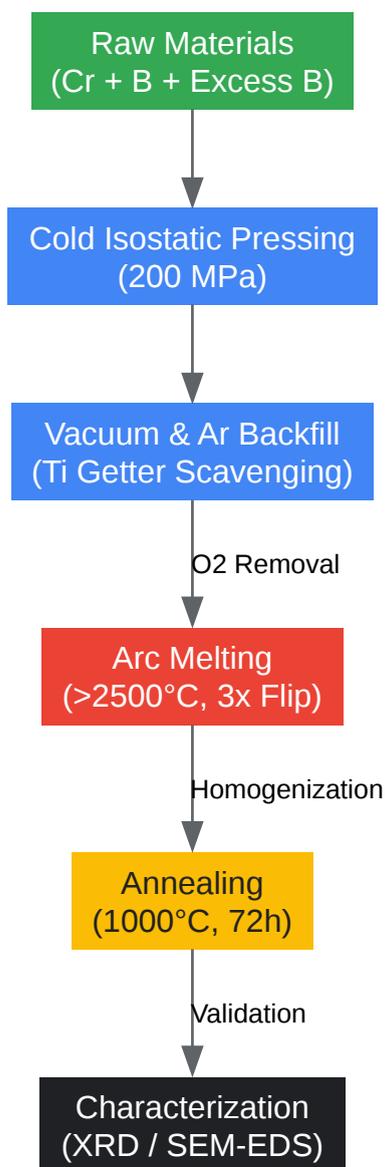
- Chromium metal chips/powder (purity).
- Boron pieces/powder (purity, crystalline preferred to reduce oxide contamination).

Workflow:

- Stoichiometric Weighing: Weigh Cr and B to the desired atomic ratio (1:2). Crucial: Add 1-2 wt% excess Boron to account for volatilization losses during the high-temperature arc process.
- Compaction: Press mixed powders into a pellet (10 mm diameter) at 200 MPa. This prevents powder scattering when the arc strikes.
- Chamber Preparation: Evacuate the arc melting chamber to Torr. Backfill with high-purity Argon (5N).
- Gettering: Melt a Zirconium or Titanium "getter" button first. This scavenges residual oxygen from the chamber atmosphere, preventing oxidation of the Cr-B sample.
- Melting: Strike the arc on the sample. Melt for 30-60 seconds.
- Homogenization: Flip the button and re-melt. Repeat at least 3 times to ensure chemical homogeneity.
- Annealing (Validation Step): Seal the button in a quartz ampoule (under vacuum) and anneal at

for 72 hours. This relieves thermal stress and ensures equilibrium phase formation.

Synthesis Workflow Diagram



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Figure 2: Step-by-step synthesis protocol for high-purity Chromium Boride phases.

Part 4: Applications & Performance

The Cr-B system's utility is defined by its resistance to extreme environments.

- Wear Resistant Coatings:

is often applied via magnetron sputtering or plasma spraying. Its hardness (

) rivals that of Tungsten Carbide.

- Nuclear Shielding: Boron's high neutron absorption cross-section (specifically $\sigma_{0.0253} = 383.7 \text{ barns}$) makes Cr-B composites ideal for control rods and shielding in reactors where structural integrity at high temperatures is required.
- Corrosion Resistance: Chromium borides exhibit excellent resistance to molten metal corrosion (e.g., against molten Aluminum), making them suitable for crucibles and thermocouple protection tubes.

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Sources

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